

N-Benzylacetamide CAS number 588-46-5

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Compound of Interest

Compound Name: *N-Benzylacetamide*

Cat. No.: *B110321*

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An In-depth Technical Guide to **N-Benzylacetamide** (CAS: 588-46-5)

For Researchers, Scientists, and Drug Development Professionals

N-Benzylacetamide, with the CAS number 588-46-5, is a versatile amide derivative utilized in various scientific fields. It features a benzyl group attached to an acetamide, making it a valuable intermediate in the synthesis of diverse chemical compounds, including pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of its physicochemical properties, synthesis protocols, analytical methodologies, and biological significance.

Physicochemical Properties

N-Benzylacetamide is a white crystalline solid at room temperature. Its key physical and chemical properties are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Source
CAS Number	588-46-5	
Molecular Formula	C ₉ H ₁₁ NO	
Molecular Weight	149.19 g/mol	
Melting Point	61-62 °C	
Boiling Point	157 °C / 2 mmHg	
Density	1.0753 g/cm ³ (estimate)	
IUPAC Name	N-benzylacetamide	
Synonyms	N-Acetylbenzylamine, Benzylacetamide	
Solubility	Soluble in methanol, ethanol, and acetone. Limited solubility in water.	
Appearance	White crystalline solid or flaky crystals.	

Synthesis of N-Benzylacetamide

Several methods for the synthesis of **N-Benzylacetamide** have been reported. Below are detailed protocols for two common approaches.

Experimental Protocol 1: From Benzylamine and Methyl Acetate

This method involves the reaction of benzylamine with methyl acetate in the presence of a catalyst.

Materials:

- Benzylamine (2.1 g)

- Methyl acetate (7.4 g)
- Sodium salt of 4,6-dimethyl-2-hydroxypyridine (1.5 g)
- Dimethyl acetamide (30 ml)
- Water (200 ml)
- Concentrated hydrochloric acid (0.9 ml)
- Ethyl acetate (3 x 100 ml)
- Sodium sulfate

Procedure:

- Dissolve benzylamine, methyl acetate, and the sodium salt of 4,6-dimethyl-2-hydroxypyridine in dimethyl acetamide.
- Heat the mixture at approximately 78°C for 4.5 hours. Monitor the reaction progress using thin-layer chromatography until the benzylamine is consumed.
- Add 200 ml of water and 0.9 ml of concentrated hydrochloric acid to the reaction solution.
- Extract the solution three times with 100 ml of ethyl acetate.
- Wash the combined organic layer with 100 ml of water.
- Dry the organic layer with sodium sulfate, then concentrate and crystallize the product.
- Recrystallize the crude product from a 1:1 mixture of ether and petroleum benzin to obtain needle-like crystals of **N-benzylacetamide**. The reported yield is 84%.

Experimental Protocol 2: From Benzyl Chloride and Acetamide

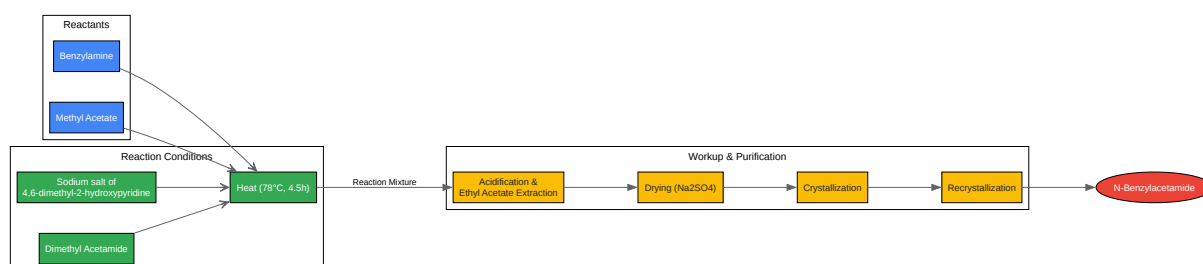
This protocol describes the synthesis using benzyl chloride and acetamide in N,N-dimethylformamide (DMF).

Materials:

- Acetamide (12 g)
- LEVATIT MP-500 (105 g)
- Benzyl chloride (32 g)
- N,N-dimethylformamide (200 ml)
- Benzene (for recrystallization)

Procedure:

- To 200 ml of N,N-dimethylformamide, add acetamide, LEVATIT MP-500, and benzyl chloride.
- Stir the reaction mixture at 50°C for 4 hours.
- After the reaction, process the solution to isolate the crude product.
- Recrystallize the resulting distillation residue from benzene to yield **N-benzylacetamide**.



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Caption: Workflow for the synthesis of **N-Benzylacetamide**.

Spectroscopic and Chromatographic Analysis

The characterization and quantification of **N-Benzylacetamide** are crucial for quality control and research purposes. Standard analytical techniques include NMR, IR, and HPLC.

Experimental Protocol: Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectra are typically recorded on a 300 MHz or higher spectrometer.
- The sample is dissolved in a deuterated solvent, such as deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).
- Tetramethylsilane (TMS) is used as an internal standard.

- The resulting spectra provide detailed information about the molecular structure.

Infrared (IR) Spectroscopy:

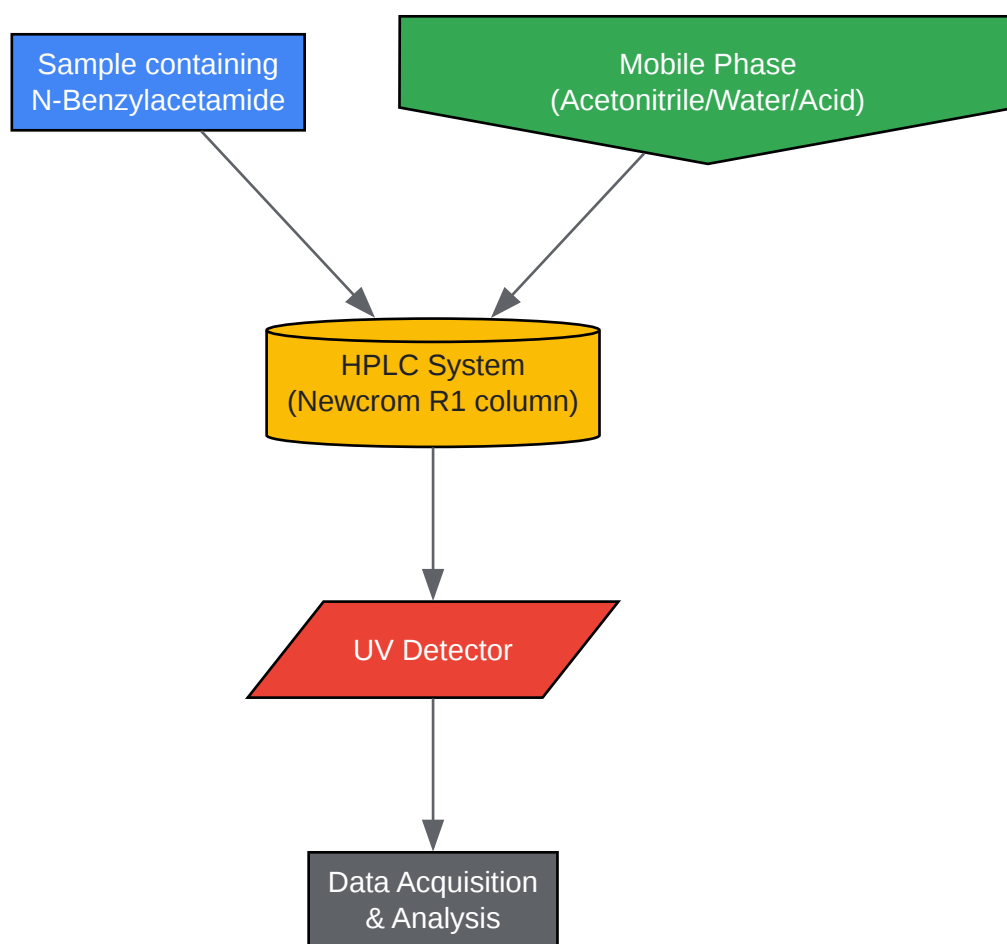
- IR spectra can be obtained using a Fourier-transform infrared (FTIR) spectrometer.
- Samples can be prepared as KBr pellets or analyzed as a melt in a capillary cell.
- The N-H stretching vibration is typically observed in the 3400–3100 cm^{-1} range.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the analysis of **N-Benzylacetamide**.

Instrumentation and Conditions:

- Column: A Newcrom R1 reverse-phase column is suitable for this separation.
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.
- Detection: UV detection is commonly used.
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.



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Caption: Analytical workflow for **N-Benzylacetamide** using HPLC.

Biological Significance

N-Benzylacetamide is of significant interest to drug development professionals due to its role as a key intermediate and a metabolite of a clinically used drug.

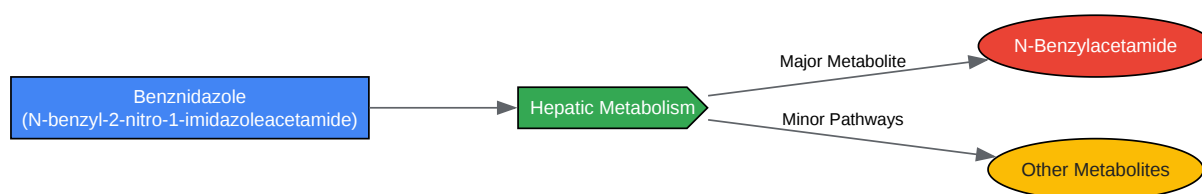
Intermediate in Pharmaceutical Synthesis

N-Benzylacetamide serves as a building block in the synthesis of more complex, biologically active molecules. It is particularly noted as an intermediate in the development of various pharmaceuticals, including analgesics and anti-inflammatory drugs. Its structure allows for modifications that can enhance the solubility and bioavailability of active pharmaceutical ingredients.

Metabolite of Benznidazole

N-Benzylacetamide has been identified as a major plasma metabolite of benznidazole, a drug used to treat Chagas disease. Benznidazole (N-benzyl-2-nitro-1-imidazoleacetamide) is metabolized in the liver, and **N-benzylacetamide** is formed as a fragment of the parent drug.

The identification of **N-benzylacetamide** as a metabolite has led to further investigation into its potential role in both the therapeutic efficacy and the adverse effects of benznidazole treatment. Understanding this metabolic pathway is crucial for optimizing benznidazole therapy and for the development of new drugs for Chagas disease.



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Caption: Metabolic pathway of Benznidazole to **N-Benzylacetamide**.

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